

An In-depth Technical Guide to CAS 93965-04-9 for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 300-951-4*

Cat. No.: *B15189126*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the basic characteristics of the chemical compound identified by CAS number 93965-04-9. Due to the limited availability of specific experimental data for this exact substance, this guide also incorporates information from closely related and structurally similar fluorescent brightening agents, particularly Fluorescent Brightener 28 (CAS 4404-43-7), to provide a more complete picture for research and development purposes.

Core Chemical Identity and Properties

The compound registered under CAS 93965-04-9 is chemically identified as 4,4'-bis[[6-anilino-4-[bis(2-hydroxyethyl)amino]-1,3,5-triazin-2-yl]amino]stilbene-2,2'-disulfonic acid, ammonium salt, compound with [(2-aminoethyl)-(2-hydroxyethyl)]ammonium.^[1] It belongs to the class of stilbene-based fluorescent whitening agents (FWAs), also known as optical brightening agents (OBAs).

Molecular Structure:

While a 2D structure for the exact salt form of CAS 93965-04-9 is not readily available, the core structure is based on the 4,4'-diaminostilbene-2,2'-disulfonic acid backbone, which is symmetrically substituted with triazine rings.

Quantitative Data Summary:

Specific physical and chemical properties for CAS 93965-04-9 are not widely reported. However, the properties of the closely related Fluorescent Brightener 28 (CAS 4404-43-7), which shares the same core molecular formula of C₄₀H₄₄N₁₂O₁₀S₂, are well-documented and presented below for comparative purposes.^{[2][3][4]} Researchers should treat these values as estimates for CAS 93965-04-9 and verify them experimentally.

Property	Value (for Fluorescent Brightener 28, CAS 4404-43-7)
Molecular Formula	C ₄₀ H ₄₄ N ₁₂ O ₁₀ S ₂
Molecular Weight	916.98 g/mol ^{[3][4]}
Appearance	White to yellowish powder/solid
Melting Point	>290 °C ^{[4][5]}
Solubility	Soluble in water

Chemical Identifiers for CAS 93965-04-9:

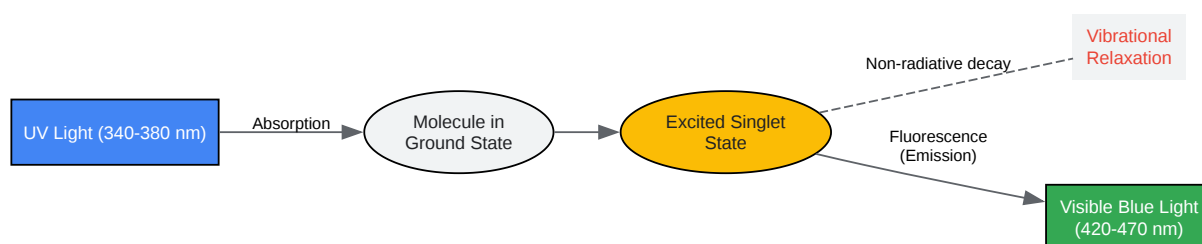
Identifier	Value
CAS Number	93965-04-9
EINECS No	300-951-4
Molecular Formula	C ₄₄ H ₆₁ N ₁₅ O ₁₂ S ₂ ^[6]
Molecular Weight	1056.2 g/mol ^[6]

Mechanism of Action: Fluorescence

The primary characteristic of CAS 93965-04-9 and related stilbene-based compounds is their ability to exhibit fluorescence. This phenomenon is the basis of their application as whitening or brightening agents. The mechanism can be summarized as follows:

- **Absorption of UV Light:** The conjugated double bond system of the stilbene core, along with the aromatic triazine side groups, allows the molecule to absorb light in the ultraviolet (UV) region of the electromagnetic spectrum, typically between 340-380 nm.^{[7][8]}

- **Excitation of Electrons:** Upon absorbing a photon of UV light, an electron in the molecule is promoted to a higher energy, excited singlet state.
- **Vibrational Relaxation:** The excited molecule rapidly loses some of its energy through non-radiative vibrational relaxation.
- **Emission of Visible Light (Fluorescence):** The electron then returns to its ground state, releasing the remaining energy as a photon of light. Due to the energy lost during vibrational relaxation, the emitted photon has a longer wavelength (lower energy) than the absorbed UV photon. This emitted light typically falls within the blue region of the visible spectrum (around 420-470 nm).[8]
- **Perceived Whiteness:** The emitted blue light counteracts any yellowish tinge in a material, resulting in the perception of a brighter, whiter appearance.[8]



[Click to download full resolution via product page](#)

Caption: Mechanism of action for stilbene-based fluorescent brighteners.

Experimental Protocols

General Synthesis of Stilbene-Triazine Fluorescent Brighteners

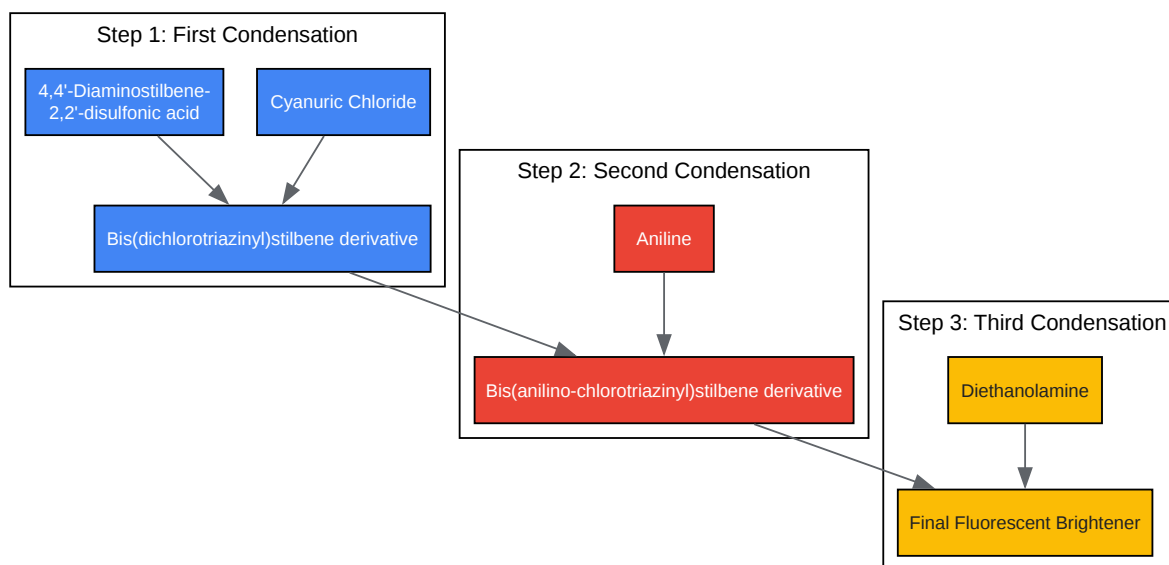
While a specific protocol for CAS 93965-04-9 is not publicly available, the synthesis of related stilbene-triazine compounds generally follows a multi-step nucleophilic substitution reaction. The following is a generalized methodology based on published procedures for similar molecules.

Materials:

- 4,4'-Diaminostilbene-2,2'-disulfonic acid
- Cyanuric chloride
- Aniline
- Diethanolamine
- Sodium carbonate or other suitable base
- Water
- Ice
- Hydrochloric acid

Procedure:

- **First Condensation:** A solution of cyanuric chloride in a suitable solvent is prepared and cooled. An aqueous solution of 4,4'-diaminostilbene-2,2'-disulfonic acid is then added dropwise while maintaining a low temperature (0-5 °C) and a neutral pH with the addition of a base like sodium carbonate. This reaction substitutes one chlorine atom on two equivalents of cyanuric chloride with the amino groups of the stilbene derivative.
- **Second Condensation:** The temperature of the reaction mixture is raised (typically to 20-30 °C), and aniline is added. The pH is maintained slightly acidic to neutral to facilitate the substitution of the second chlorine atom on the triazine rings with the aniline.
- **Third Condensation:** Finally, the temperature is further increased (to around 90-100 °C), and diethanolamine is added. The pH is adjusted to be slightly alkaline to promote the substitution of the final chlorine atom on the triazine rings.
- **Isolation and Purification:** The reaction mixture is cooled, and the product is precipitated by the addition of acid. The resulting solid is filtered, washed, and dried to yield the final fluorescent brightener.



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for stilbene-triazine fluorescent brighteners.

Staining of Fungi for Fluorescence Microscopy

Stilbene-based fluorescent brighteners have a high affinity for chitin and cellulose in fungal cell walls, making them excellent stains for visualizing fungi in clinical and environmental samples.

[7][9] The following is a general protocol for fungal staining.

Materials:

- Fungal specimen (e.g., culture, tissue biopsy, skin scraping)
- Microscope slide and coverslip
- Staining solution (e.g., 0.1% w/v fluorescent brightener in a suitable buffer, potentially with 10% potassium hydroxide for tissue digestion)

- Fluorescence microscope with a UV excitation filter (e.g., 340-380 nm) and a blue emission filter (e.g., >420 nm)

Procedure:

- **Sample Preparation:** Place a small amount of the fungal specimen on a clean microscope slide. If the sample is in a dense matrix (e.g., tissue), a drop of 10% potassium hydroxide can be added to help clear the surrounding material. A smear can be made and heat-fixed if desired.
- **Staining:** Add a drop of the fluorescent brightener staining solution to the specimen on the slide.
- **Incubation:** Cover the specimen with a coverslip and allow it to incubate at room temperature for 1-5 minutes. Incubation time may be extended for denser samples.
- **Observation:** Observe the slide under a fluorescence microscope using the appropriate filter set. Fungal elements, such as hyphae and spores, will fluoresce brightly (typically blue-white) against a dark background.^{[7][9]}

Research Applications

The primary application of CAS 93965-04-9 and related compounds is as fluorescent whitening agents in various industries, including:

- **Textiles:** To enhance the whiteness of natural and synthetic fibers.
- **Pulp and Paper:** To increase the brightness of paper products.
- **Detergents:** As an additive in laundry detergents to make clothes appear whiter and brighter.

In a research context, the fluorescent properties of these compounds are of significant interest:

- **Mycology:** As a fluorescent stain for the rapid and clear visualization of fungi in clinical and environmental samples.^{[9][10][11]}
- **Cell Biology:** Potentially as a fluorescent probe for studying processes involving chitin or cellulose.

- Materials Science: In the development of new fluorescent materials and polymers.[12]

Safety and Handling

Specific safety data for CAS 93965-04-9 is not readily available. Researchers should handle this compound with care, following standard laboratory safety procedures. Based on data for similar compounds, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid creating dust. Use in a well-ventilated area.
- Storage: Store in a cool, dry place away from direct sunlight.

For detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) from the supplier.

This guide provides a foundational understanding of CAS 93965-04-9 for research purposes. Due to the limited specific data, researchers are encouraged to perform their own analytical characterization and to use the information on related compounds as a guideline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. eur-lex.europa.eu [eur-lex.europa.eu]
2. 2,2'-(1,2-Ethenediyl)bis(5-((4-(bis(2-hydroxyethyl)amino)-6-(phenylamino)-1,3,5-triazin-2-yl)amino)benzenesulfonic acid | C40H44N12O10S2 | CID 43031 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. scbt.com [scbt.com]
4. Fluorescent Brightener 28 | 4404-43-7 | EAA40443 [biosynth.com]

- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Buy Einecs 300-951-4 | 93965-04-9 [smolecule.com]
- 7. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 8. Optical brightener - Wikipedia [en.wikipedia.org]
- 9. Versatile Fluorescent Staining of Fungi in Clinical Specimens by Using the Optical Brightener Blankophor - PMC [pmc.ncbi.nlm.nih.gov]
- 10. academic.oup.com [academic.oup.com]
- 11. Versatile fluorescent staining of fungi in clinical specimens by using the optical brightener Blankophor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Multifunctional water-soluble polymeric fluorescent whitening agents based on 4,4'-bis (1,3,5-triazinyl)- diamino stilbene-2,2'-disulfonic acid structure :: BioResources [bioresources.cnr.ncsu.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to CAS 93965-04-9 for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15189126#cas-93965-04-9-basic-characteristics-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com